

Essential Safety and Handling Guide for CI-947 (Zopolrestat)

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Compound of Interest

Compound Name: CI-947

Cat. No.: B1254133

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This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **CI-947**, also known as Zopolrestat. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective management of this compound in a laboratory setting.

Chemical Identification and Hazard Summary

CI-947, or Zopolrestat, is a potent aldose reductase inhibitor.^{[1][2][3]} It is classified as a toxic substance if ingested and may have long-lasting harmful effects on aquatic environments.

Synonyms: 3,4-Dihydro-4-oxo-3-[[5-(trifluoromethyl)-2-benzothiazolyl]methyl]-1-phthalazineacetic acid, Alond, CP-73850^[4] CAS Number: 110703-94-1^[1] Molecular Formula: C₁₉H₁₂F₃N₃O₃S^[1] Appearance: Off-white to light brown powder

The primary hazards associated with Zopolrestat are acute oral toxicity and potential for chronic aquatic toxicity.

Quantitative Data

Property	Value	Source
Molecular Weight	419.38 g/mol	
Solubility in DMSO	≥20 mg/mL	
Storage Temperature	2-8°C	
IC ₅₀ (Aldose Reductase)	3.1 nM	[2][3]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment must be worn at all times when handling **CI-947**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Respiratory Protection: A properly fitted respirator (e.g., N95 or higher) is required when handling the powder form to prevent inhalation.
- Body Protection: A laboratory coat or disposable gown to prevent skin contact.

Operational and Handling Protocols

1. Preparation and Weighing:

- All handling of solid **CI-947** should be conducted in a certified chemical fume hood or a glove box to contain the powder.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the compound. Avoid creating dust.
- Ensure all equipment is clean and dry before use.

2. Dissolution:

- Zopolrestat is soluble in DMSO.[4]

- When preparing solutions, add the solvent to the weighed powder slowly to avoid splashing.
- If sonication is required to aid dissolution, ensure the container is properly sealed.[3]

3. Experimental Use:

- Clearly label all containers with the compound name, concentration, solvent, and date of preparation.
- When transferring solutions, use appropriate pipettes or syringes.
- Avoid contact with skin and eyes. In case of accidental contact, follow the first aid procedures outlined below.

4. Storage:

- Store solid **CI-947** in a tightly sealed container in a cool, dry, and dark place at 2-8°C.[4]
- Stock solutions should be stored at -20°C for long-term use (months) or 0-4°C for short-term use (days to weeks).[4]

Emergency Procedures

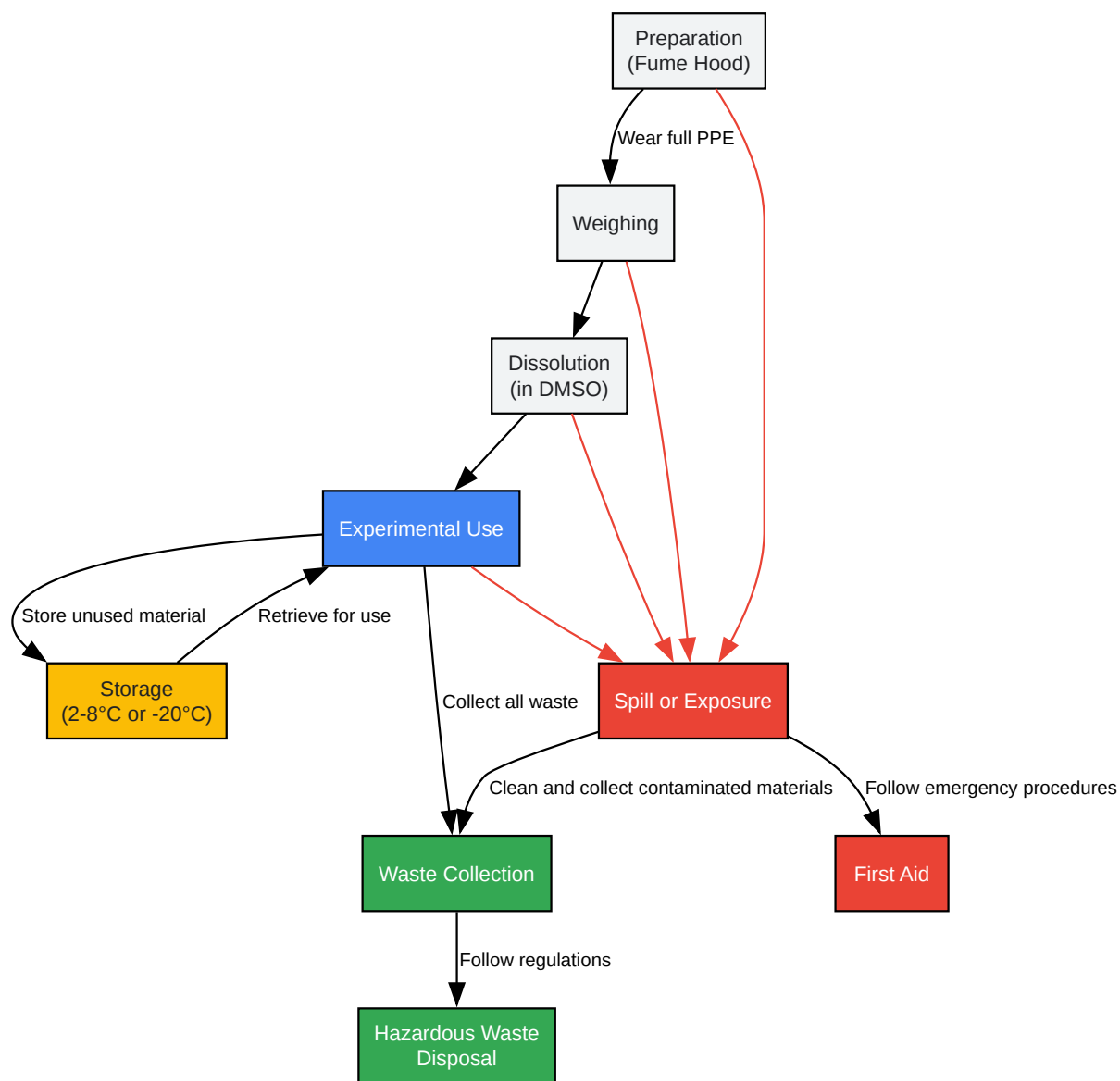
- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

All waste containing **CI-947**, including empty containers, contaminated PPE, and unused solutions, must be treated as hazardous waste.

- Solid Waste: Collect in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste: Collect in a designated, labeled, and sealed hazardous waste container. Do not dispose of down the drain.
- Follow all local, state, and federal regulations for the disposal of toxic chemical waste.

Workflow for Handling CI-947



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Caption: Logical workflow for the safe handling of **CI-947** from preparation to disposal.

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